

Application Notes: AL-470 for Fluorescence Microscopy

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Compound of Interest

Compound Name: AL-470

Cat. No.: B15562856

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Introduction

AL-470 is a novel fluorescent probe with a maximum excitation wavelength centered around 470 nm, making it an ideal tool for fluorescence microscopy applications utilizing common blue light sources, such as a 470 nm LED or a 488 nm laser line. Its emission spectrum is in the green-to-red region of the spectrum, providing excellent spectral separation from blue and far-red fluorescent probes. **AL-470** exhibits high photostability and quantum yield, enabling sensitive and robust imaging of subcellular structures and dynamic cellular processes. These characteristics make **AL-470** a versatile reagent for researchers in cell biology, drug discovery, and diagnostics.

Key Applications

- **Live and Fixed Cell Imaging:** **AL-470** is cell-permeable and can be used to stain specific cellular compartments in both live and fixed cells with minimal toxicity.
- **Lipid Droplet Dynamics:** The lipophilic nature of **AL-470** allows for specific accumulation in neutral lipid-rich environments, making it an excellent probe for visualizing and quantifying lipid droplets. This is crucial for studying metabolic disorders, such as obesity and diabetes, as well as cancer biology.^[1]

- **High-Content Screening (HCS):** The robust and bright fluorescence of **AL-470** is well-suited for automated imaging and analysis in high-content screening platforms, enabling the rapid assessment of drug candidates on cellular models.
- **Multicolor Imaging:** The spectral properties of **AL-470** allow for its use in multiplexing experiments with other fluorescent probes, enabling the simultaneous visualization of multiple cellular targets.

Quantitative Data

The photophysical properties of **AL-470** are summarized in the table below. These properties make it a highly sensitive and stable fluorescent probe for various imaging applications.

Property	Value
Excitation Maximum (λ_{ex})	~470 nm
Emission Maximum (λ_{em})	~550 nm
Molar Extinction Coefficient (ϵ)	> 50,000 M ⁻¹ cm ⁻¹
Quantum Yield (Φ)	> 0.6
Recommended Laser Line	488 nm
Recommended Filter Set	FITC/GFP
Solvent for Stock Solution	Dimethyl sulfoxide (DMSO)
Storage Conditions	-20°C, protected from light

Experimental Protocols

Protocol 1: Live-Cell Staining with AL-470

This protocol describes the general procedure for staining live cells with **AL-470**. Optimal concentrations and incubation times may vary depending on the cell type and experimental conditions and should be determined empirically.

Materials:

- **AL-470** stock solution (1 mM in DMSO)
- Live cells cultured on glass-bottom dishes or coverslips
- Complete cell culture medium
- Phosphate-buffered saline (PBS) or other suitable buffer
- Fluorescence microscope with appropriate filter sets

Procedure:

- **Cell Preparation:** Culture cells on a suitable imaging vessel to an optimal confluence (typically 60-80%).
- **Staining Solution Preparation:** Prepare a fresh staining solution by diluting the **AL-470** stock solution in pre-warmed complete cell culture medium to a final concentration of 1-5 μM .
- **Cell Staining:** Remove the culture medium from the cells and add the **AL-470** staining solution.
- **Incubation:** Incubate the cells for 15-30 minutes at 37°C in a CO₂ incubator, protected from light.
- **Washing (Optional):** For probes with low background fluorescence like **AL-470**, a wash step may not be necessary. If required, gently wash the cells once or twice with pre-warmed PBS or culture medium.^[2]
- **Imaging:** Image the stained cells using a fluorescence microscope equipped with a filter set appropriate for excitation at ~470 nm and emission at ~550 nm (e.g., a standard FITC/GFP filter set).

Protocol 2: Fixed-Cell Staining with AL-470

This protocol is for staining fixed cells, which is often required for immunofluorescence co-staining or long-term sample storage.

Materials:

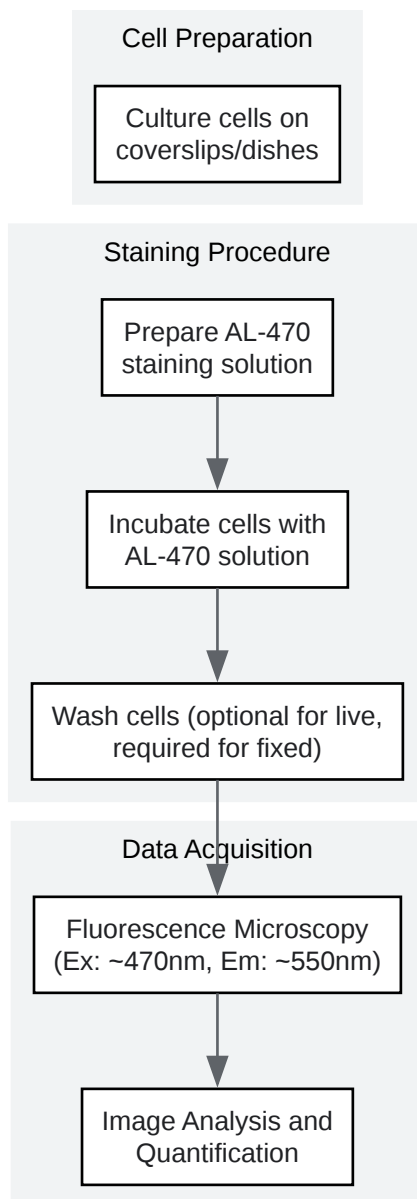
- **AL-470** stock solution (1 mM in DMSO)
- Cells cultured on coverslips
- 4% Paraformaldehyde (PFA) in PBS
- PBS
- Mounting medium
- Fluorescence microscope

Procedure:

- **Cell Fixation:** Wash cells briefly with PBS and then fix with 4% PFA in PBS for 10-15 minutes at room temperature.
- **Washing:** Wash the cells three times with PBS for 5 minutes each to remove the fixative.
- **Staining Solution Preparation:** Prepare a staining solution by diluting the **AL-470** stock solution in PBS to a final concentration of 1-5 μ M.
- **Staining:** Add the **AL-470** staining solution to the fixed cells and incubate for 20-30 minutes at room temperature, protected from light.
- **Washing:** Wash the cells three times with PBS for 5 minutes each.
- **Mounting:** Mount the coverslips onto glass slides using an appropriate mounting medium.
- **Imaging:** Image the stained cells using a fluorescence microscope with the appropriate filter sets.

Visualizations

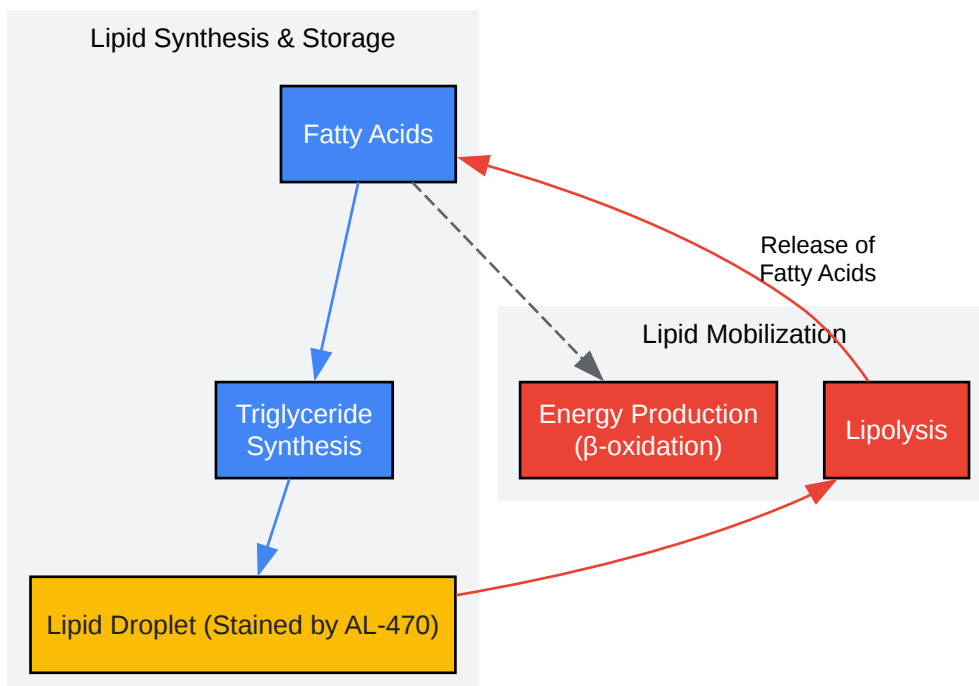
Experimental Workflow for AL-470 Staining



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Caption: A generalized workflow for cell staining and imaging using the **AL-470** fluorescent probe.

Simplified Lipid Droplet Metabolism Pathway



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Caption: Overview of lipid droplet formation and breakdown, a process visualized using **AL-470**.

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References

- 1. Recent Advances in Fluorescent Probes for Lipid Droplets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biotium.com [biotium.com]
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